

Atropine sulphate shelf life and proper storage conditions for research

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Compound of Interest

Compound Name: Atropine sulphate

Cat. No.: B194441

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Atropine Sulphate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the shelf life, proper storage, and use of **atropine sulphate** in a research setting.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition and shelf life for solid **atropine sulphate** powder?

A1: For optimal stability, solid research-grade **atropine sulphate** powder should be stored in tightly sealed containers protected from light.^[1] A Certificate of Analysis from one supplier specifies a shelf life of 3 years when stored at -20°C and 2 years when stored at 4°C.^[2] It is crucial to refer to the manufacturer's certificate of analysis (CoA) for specific storage recommendations and expiration dates, as stability can vary.^[3]

Q2: How should I store **atropine sulphate** solutions?

A2: Aqueous solutions of **atropine sulphate** are most stable at a pH between 3 and 5.^[4] Stock solutions should be stored in aliquots in tightly sealed vials. For short-term storage (up to one month), -20°C is recommended. For longer-term storage (up to six months), -80°C is advisable.^[2] It's recommended to avoid repeated freeze-thaw cycles.^[2] Solutions can be sterilized in an autoclave if the pH is maintained below 6, but aseptic filtration is also a common practice.^[4]

Q3: Can I store **atropine sulphate** solutions in plastic containers?

A3: While some studies have shown **atropine sulphate** to be stable in polypropylene syringes for extended periods, others have reported a significant decrease in concentration, potentially due to the drug binding to plastic components.^[5] If plastic containers must be used, it is advisable to conduct stability studies for the specific container type and storage conditions. For long-term storage, glass vials are generally preferred.

Q4: What are the common degradation products of **atropine sulphate**?

A4: The primary degradation products of **atropine sulphate** in aqueous solution are tropic acid, atropic acid, and apoatropine.^[6] The formation of these products is influenced by factors such as pH and temperature.

Q5: I am having trouble dissolving **atropine sulphate** powder. What should I do?

A5: **Atropine sulphate** is generally very soluble in water.^[1] If you are experiencing solubility issues, ensure you are using **atropine sulphate**, not atropine base, as the latter is less soluble in water. The solubility of **atropine sulphate** increases with temperature.^[7] You can also try gentle warming and stirring. Ensure the pH of your solvent is appropriate, as atropine is more soluble in acidic conditions.^[7]

Shelf Life and Storage Conditions Summary

Form	Storage Temperature	Shelf Life	Container	Key Considerations
Solid Powder	-20°C	3 years[2]	Tightly sealed, light-resistant	Refer to manufacturer's CoA.
4°C	2 years[2]	Tightly sealed, light-resistant	Refer to manufacturer's CoA.	
Aqueous Solution	-80°C	6 months[2]	Aliquoted in tightly sealed glass vials	Avoid repeated freeze-thaw cycles.
-20°C	1 month[2]	Aliquoted in tightly sealed glass vials	Avoid repeated freeze-thaw cycles.	
5°C ± 3°C	Up to 1 year (for some formulations)	Polypropylene syringes, polyethylene bottles	Protect from light. Stability can be concentration-dependent.	
23°C - 25°C	Varies (days to months)	Polypropylene syringes, polyethylene bottles	Protect from light. Less stable at room temperature.	

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected or inconsistent experimental results	Degraded atropine sulphate solution.	Prepare fresh solutions from a reliable stock of atropine sulphate powder. Check the expiration date and storage conditions of the powder.
Incorrect concentration of atropine sulphate.	Verify calculations and ensure accurate weighing and dilution. Consider performing a concentration analysis (e.g., by HPLC) if the issue persists.	
pH of the experimental buffer is affecting drug activity.	Ensure the pH of your buffer system is compatible with atropine sulphate and the biological system under investigation. Atropine is most stable in acidic conditions. ^[7]	
Precipitate forms in the solution upon storage	pH shift or supersaturation.	Check the pH of the solution. Ensure the concentration is not above its solubility limit at the storage temperature.
Reduced potency of the stock solution over time	Improper storage (e.g., exposure to light, elevated temperature).	Store solutions protected from light and at the recommended temperature. ^[8] Aliquot stock solutions to minimize freeze-thaw cycles.
Interaction with storage container.	If using plastic containers, consider switching to glass vials for long-term storage to avoid potential binding of the drug to the plastic. ^[5]	

Experimental Protocols

Isolated Guinea Pig Ileum Contraction Assay

This protocol is a common method for studying the effects of muscarinic antagonists like atropine on smooth muscle contraction.

1. Tissue Preparation:

- Humanely euthanize a guinea pig according to approved animal care and use protocols.
- Isolate a segment of the ileum and place it in aerated Tyrode's solution.
- Gently flush the ileal segment with Tyrode's solution to remove its contents.
- Cut the ileum into segments of approximately 2-3 cm in length.

2. Experimental Setup:

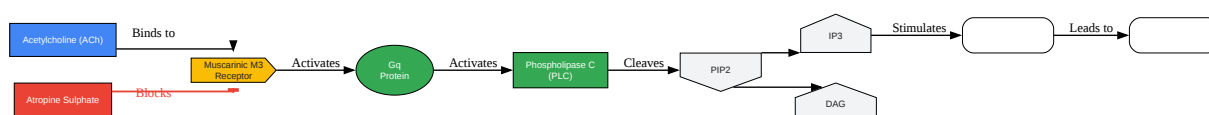
- Suspend each ileum segment in an isolated tissue bath containing Tyrode's solution, maintained at 37°C and continuously aerated.
- Connect one end of the tissue to a fixed point and the other to an isometric force transducer.
- Allow the tissue to equilibrate for at least 30 minutes, washing with fresh Tyrode's solution every 15 minutes.

3. Data Acquisition:

- Record isometric contractions using a force transducer connected to a data acquisition system.
- After equilibration, induce a submaximal contraction with a standard agonist like acetylcholine to check for tissue viability.
- To test the effect of atropine, pre-incubate the tissue with varying concentrations of **atropine sulphate** for a set period before adding the agonist.
- Construct a dose-response curve for the agonist in the presence and absence of the antagonist to determine the inhibitory effect of atropine.

Muscarinic Receptor Signaling Pathway

The following diagram illustrates the mechanism of action of acetylcholine on muscarinic M3 receptors in smooth muscle and the inhibitory effect of atropine.

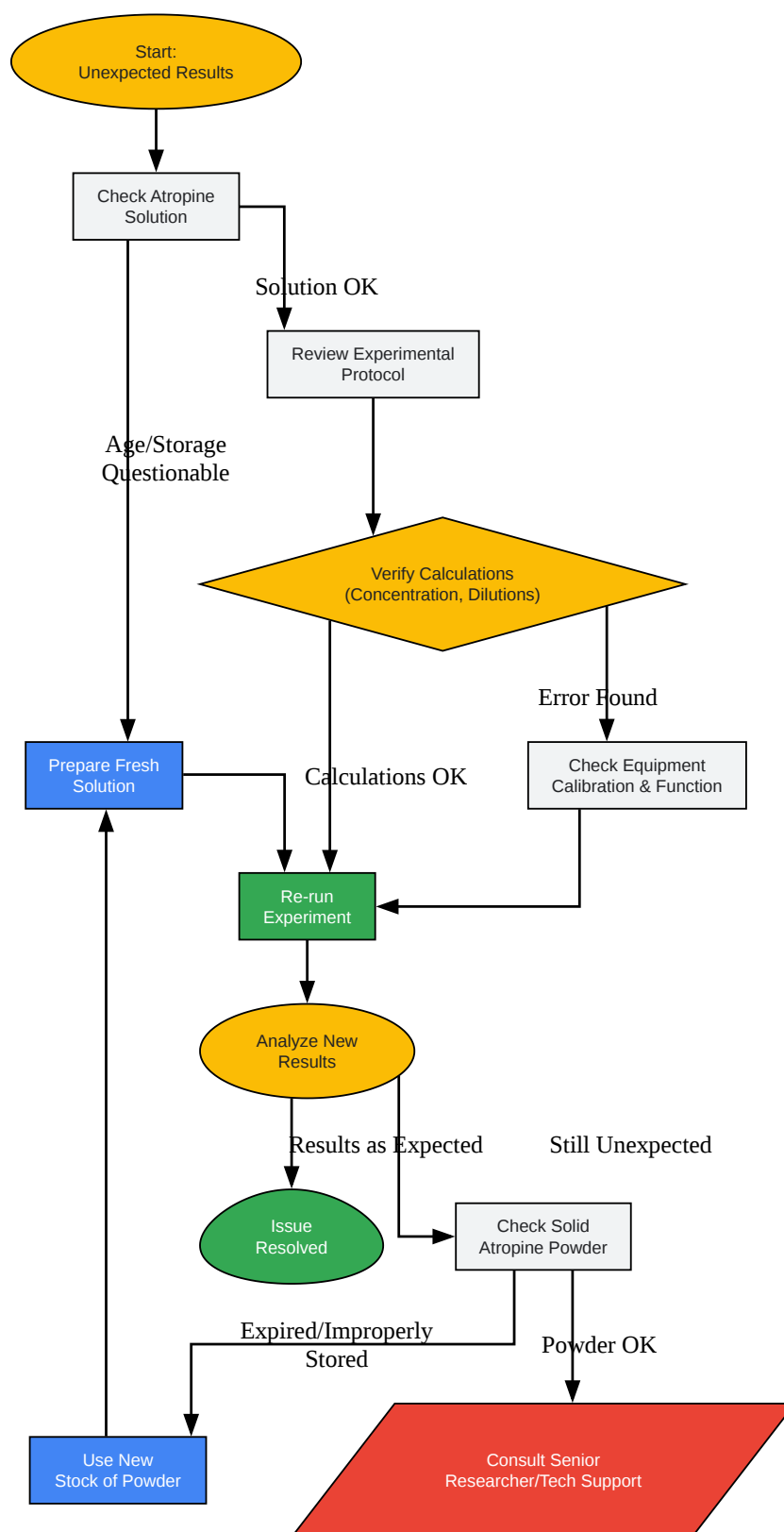


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Caption: Atropine blocks acetylcholine binding to M3 receptors, inhibiting contraction.

Experimental Workflow: Troubleshooting Unexpected Results

The following diagram outlines a logical workflow for troubleshooting unexpected results in an experiment using **atropine sulphate**, such as the isolated guinea pig ileum assay.



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Caption: A logical workflow for troubleshooting unexpected experimental results.

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